

A Comprehensive Technical Guide to the Chemical Properties of 3',4'-Anhydrovinblastine

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Compound of Interest

Compound Name: Anhydrovinblastine

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This document provides an in-depth overview of the core chemical and biological properties of 3',4'-**Anhydrovinblastine** (AVLB), a significant dimeric indole alkaloid. As a key biosynthetic precursor to the clinically important anticancer agents vinblastine and vincristine, and a subject of extensive research in its own right, a thorough understanding of its characteristics is essential for ongoing drug discovery and development efforts. This guide summarizes its physicochemical properties, mechanism of action, synthesis protocols, and biological activity.

Chemical and Physical Properties

3',4'-**Anhydrovinblastine** is a complex heterocyclic compound belonging to the vinca alkaloid class.^[1] Its core structure consists of two distinct indole-containing units, catharanthine and vindoline, linked together. The key physicochemical properties are summarized below.

Property	Value	Reference(s)
Molecular Formula	C ₄₆ H ₅₆ N ₄ O ₈	[1][2]
Molecular Weight	793.0 g/mol	[1][2]
IUPAC Name	methyl (1R,9R,10S,11R,12R,19R)-11-acetyloxy-12-ethyl-4-[(13S,15S)-17-ethyl-13-methoxycarbonyl-1,11-diazatetracyclo[13.3.1.0 ⁴ , ¹² .0 ⁵ , ¹] ⁹]nonadeca-4(12),5,7,9,16-pentaen-13-yl]-10-hydroxy-5-methoxy-8-methyl-8,16-diazapentacyclo[10.6.1.0 ¹ , ⁹ .0 ² , ⁷ .0 ¹⁶ , ¹⁹]nonadeca-2,4,6,13-tetraene-10-carboxylate	[1]
CAS Number	38390-45-3	[1][2][3][4]
Appearance	White to pale beige solid/crystal powder	[3][5]
Melting Point	205-207 °C	[3]
Solubility	Slightly soluble in DMSO, Methanol, and Water. Soluble in Chloroform, Dichloromethane, Ethyl Acetate, and Acetone.	[5][6]
Stability	Reported to be hygroscopic and temperature-sensitive.	[5]

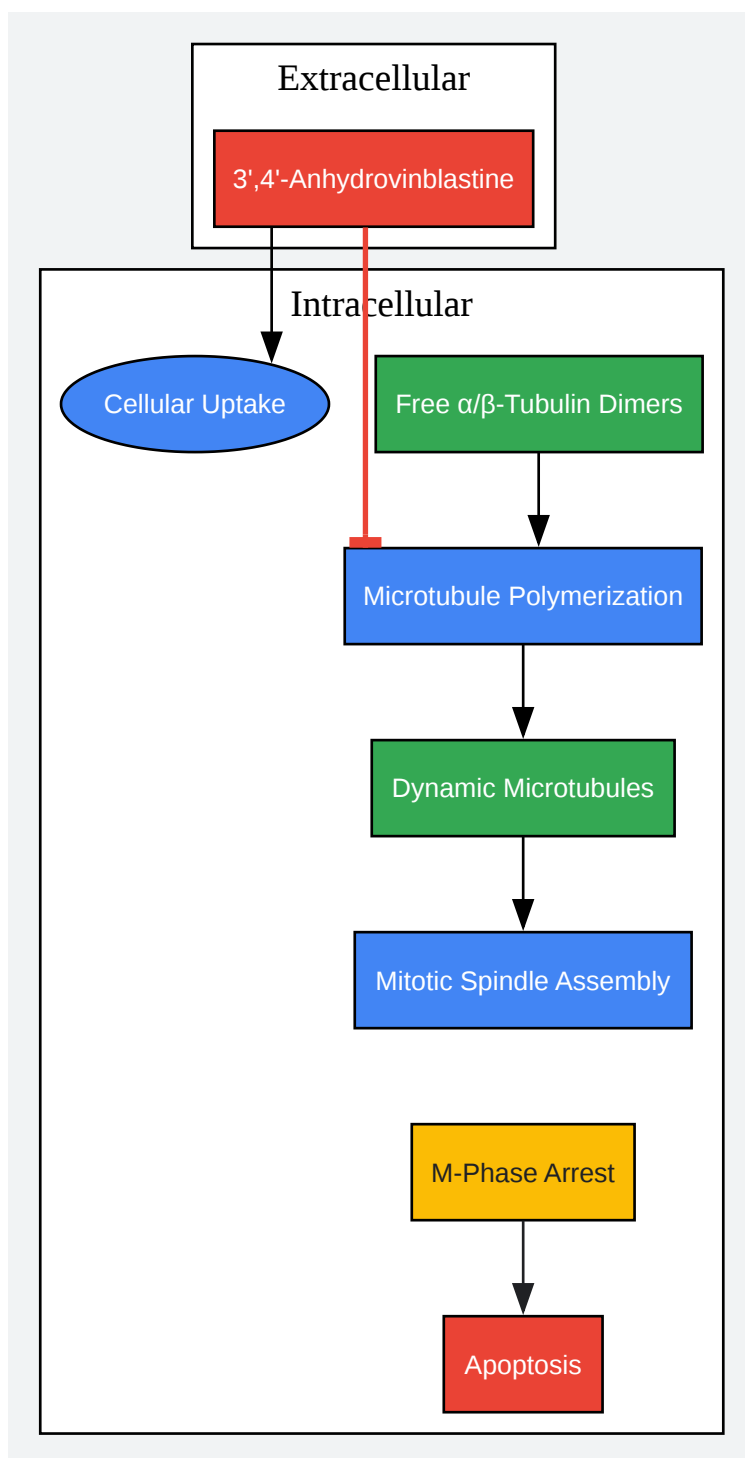
Mechanism of Action

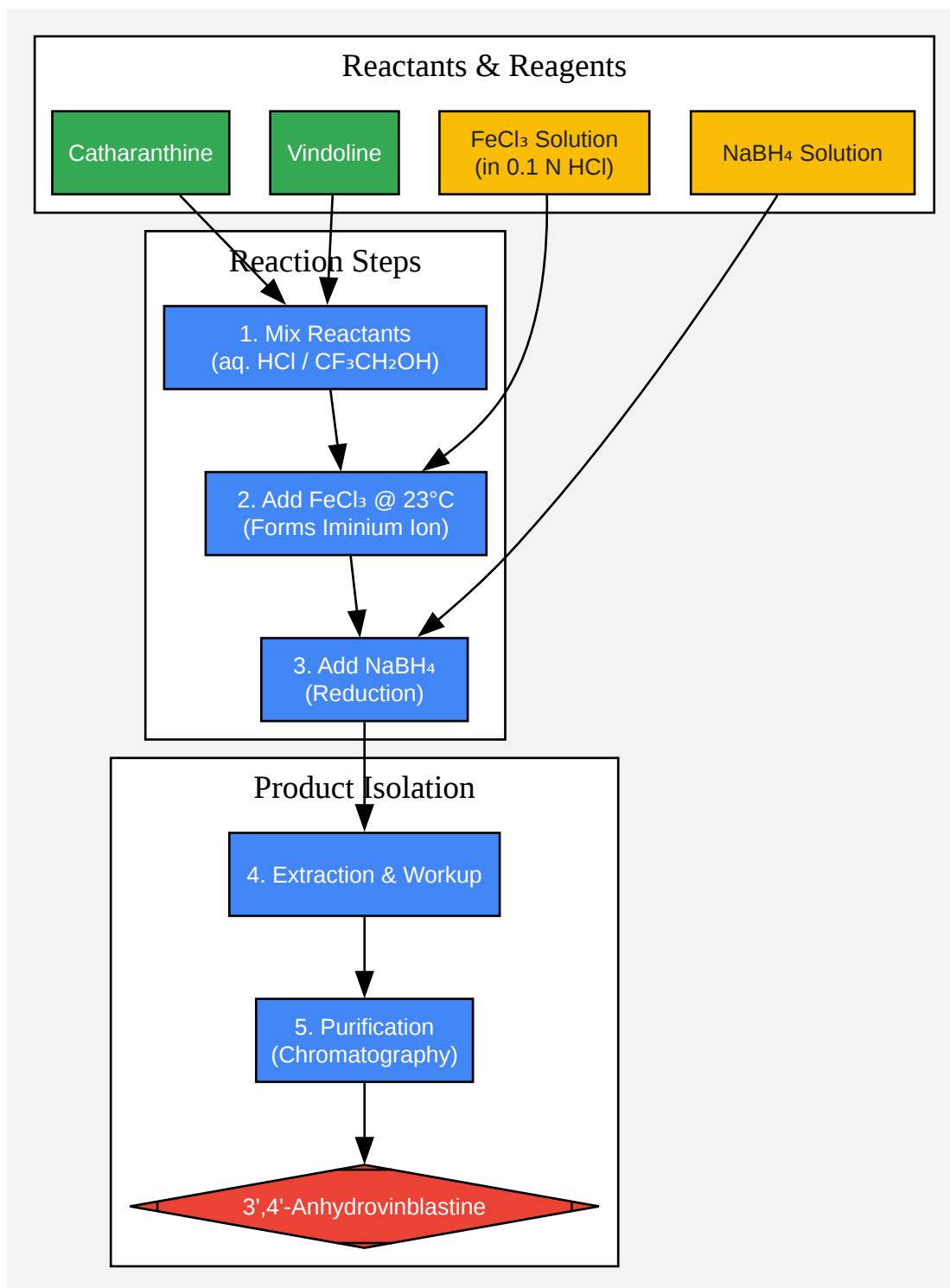
Like other vinca alkaloids, the primary antineoplastic activity of 3',4'-**Anhydrovinblastine** stems from its interaction with tubulin, the fundamental protein subunit of microtubules.[1][2] By

disrupting microtubule dynamics, it effectively halts cell division, leading to apoptosis in rapidly proliferating cancer cells.

The signaling pathway is as follows:

- Cellular Entry: The molecule enters the cell.
- Tubulin Binding: It binds with high affinity to β -tubulin at the vinca domain, near the GTP-binding site.^{[7][8][9]}
- Inhibition of Polymerization: This binding event inhibits the polymerization of tubulin dimers into microtubules.^{[1][2][7][10]} At higher concentrations, it can induce microtubule depolymerization.
- Disruption of Mitotic Spindle: The lack of functional microtubules prevents the formation and function of the mitotic spindle, a critical apparatus for chromosome segregation during cell division.^{[1][2]}
- M-Phase Arrest: Consequently, the cell cycle is arrested in the M (mitosis) phase.^{[1][2]}
- Apoptosis: Unable to complete mitosis, the cell undergoes programmed cell death (apoptosis).





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